

Application Notes: Immunohistochemical Staining of ChemR23 in Tissue Samples

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: ChemR23-IN-1

Cat. No.: B12400190

[Get Quote](#)

Introduction

ChemR23, also known as chemokine-like receptor 1 (CMKLR1), is a G protein-coupled receptor that plays a significant role in both inflammatory pathways and metabolic processes. [1][2] Its cognate ligand is the adipokine chemerin.[1] The ChemR23 signaling pathway is implicated in various physiological and pathological conditions, including inflammation, adipogenesis, and cancer, making it a crucial target for research and drug development.[2][3] Immunohistochemistry (IHC) is a powerful technique to visualize the expression and localization of ChemR23 within tissue samples, providing valuable insights into its biological roles. These application notes provide a detailed protocol for the IHC staining of ChemR23 in formalin-fixed, paraffin-embedded (FFPE) tissues.

Data Presentation

The expression of ChemR23 varies across different tissues and cell types. The following table summarizes semi-quantitative data on ChemR23 expression in various human tissues based on immunohistochemical studies.

Tissue Type	Expression Level	Cellular Localization	Reference
Hepatocellular Carcinoma (HCC)	Low in 24%, Moderate in 49%, High in 27% of cases	Cytoplasmic in hepatocytes	[4]
Breast Cancer	Co-expressed with TAM markers (CD14, CD163, MRC1, HLA-DRA)	Macrophages (Iba1 positive cells) in tumor and peritumoral areas	[5] [6]
Mesothelioma	Co-expressed with TAM markers (CD14, CD163, MRC1, HLA-DRA)	Macrophages (Iba1 positive cells) in tumor and peritumoral areas	[5] [6]
Articular Cartilage	Positive staining in resident chondrocytes	Chondrocytes	[7]
White Adipose Tissue (WAT)	Predominantly expressed	Adipocytes	[3] [8]
Liver	Predominantly expressed	Hepatocytes	[3]
Central Nervous System	Predominantly expressed	Glial cells	[3]
Monocytes	Expressed	Cell surface	[8] [9]
Macrophages	Expressed	Cell surface	[8] [9]
Dendritic Cells	Expressed	Cell surface	[8]

Experimental Protocols

Immunohistochemical Staining Protocol for ChemR23 in FFPE Tissues

This protocol provides a general guideline for the immunohistochemical staining of ChemR23 in formalin-fixed, paraffin-embedded (FFPE) tissue sections. Optimization may be required for

specific antibodies and tissue types.

Materials:

- FFPE tissue sections (3-5 μ m) on charged slides
- Xylene or a xylene substitute
- Ethanol (100%, 95%, 70%)
- Deionized or distilled water
- Antigen Retrieval Buffer (e.g., Tris-EDTA, pH 9.0 or Sodium Citrate, pH 6.0)[[10](#)][[11](#)][[12](#)]
- Heat source for antigen retrieval (e.g., microwave, pressure cooker, water bath)[[11](#)][[13](#)]
- Protease solution (optional, for enzymatic retrieval)[[5](#)][[6](#)]
- Hydrogen Peroxide (3%) for blocking endogenous peroxidase activity[[14](#)]
- Blocking Buffer (e.g., 10% normal serum from the species of the secondary antibody in PBS) [[14](#)]
- Primary antibody against ChemR23 (see table below for examples)
- Biotinylated secondary antibody
- Avidin-Biotin Complex (ABC) or Streptavidin-HRP reagent
- DAB (3,3'-Diaminobenzidine) substrate-chromogen solution
- Hematoxylin counterstain
- Mounting medium
- Phosphate Buffered Saline (PBS)

Recommended Primary Antibodies for ChemR23 IHC:

Antibody	Host/Isotype	Applications	Recommended Dilution	Reference
Anti-ChemR23 (A02960)	Rabbit Polyclonal	WB, IHC, IF, ELISA	IHC: 1:100-300	[10]
ChemR23 Antibody (H-6)	Mouse Monoclonal IgG1 κ	WB, IP, IF, IHC(P), ELISA	Not specified	[15]
CMKLR1 Polyclonal Antibody (PA5-50932)	Rabbit / IgG	WB, IHC, ICC/IF	Not specified	[16]
Anti-ChemR23 (clone 1A7)	Mouse Monoclonal	IHC	1:200	[5][6]

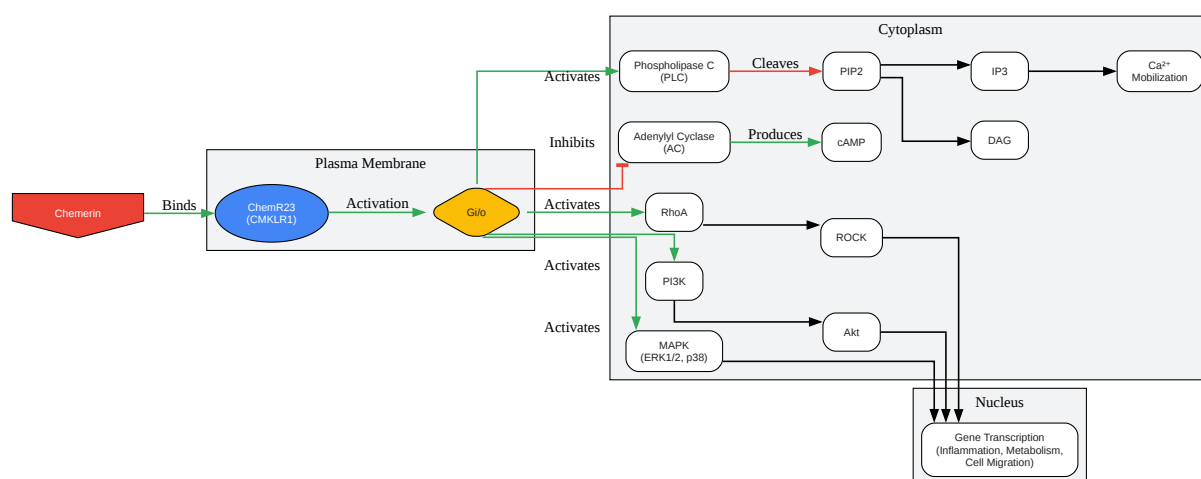
Procedure:

- Deparaffinization and Rehydration:
 - Immerse slides in xylene (or substitute) two times for 5 minutes each.
 - Immerse slides in 100% ethanol two times for 5 minutes each.
 - Immerse slides in 95% ethanol for 5 minutes.
 - Immerse slides in 70% ethanol for 5 minutes.
 - Rinse slides in running deionized water for 5 minutes.[14][17]
- Antigen Retrieval:
 - Heat-Induced Epitope Retrieval (HIER): This is the most common method.[13][18]
 - Immerse slides in pre-heated antigen retrieval buffer (e.g., Tris-EDTA, pH 9.0).[10]
 - Heat in a microwave, pressure cooker, or water bath at 95-100°C for 10-30 minutes.[11]

- Allow slides to cool in the buffer for at least 20 minutes at room temperature.[14]
- Proteolytic-Induced Epitope Retrieval (PIER): (Optional, antibody-dependent)
 - Incubate slides with a protease solution (e.g., Proteinase K or Trypsin) for a specified time and temperature (e.g., 4 minutes with Protease 1 at 37°C).[5][6][11]
 - Rinse slides thoroughly with PBS.
- Blocking of Endogenous Peroxidase:
 - Incubate slides in 3% hydrogen peroxide in methanol or water for 10-15 minutes to block endogenous peroxidase activity.[14]
 - Rinse slides with PBS.
- Blocking of Non-Specific Binding:
 - Incubate slides with a blocking buffer (e.g., 10% normal serum) for 30-60 minutes at room temperature in a humidified chamber.[14]
- Primary Antibody Incubation:
 - Dilute the primary anti-ChemR23 antibody to its optimal concentration in the blocking buffer.
 - Incubate the slides with the diluted primary antibody overnight at 4°C in a humidified chamber.[10][17]
- Secondary Antibody Incubation:
 - Wash slides three times with PBS for 5 minutes each.
 - Incubate slides with a biotinylated secondary antibody (e.g., goat anti-rabbit or goat anti-mouse) for 30-60 minutes at room temperature.
- Detection:
 - Wash slides three times with PBS for 5 minutes each.

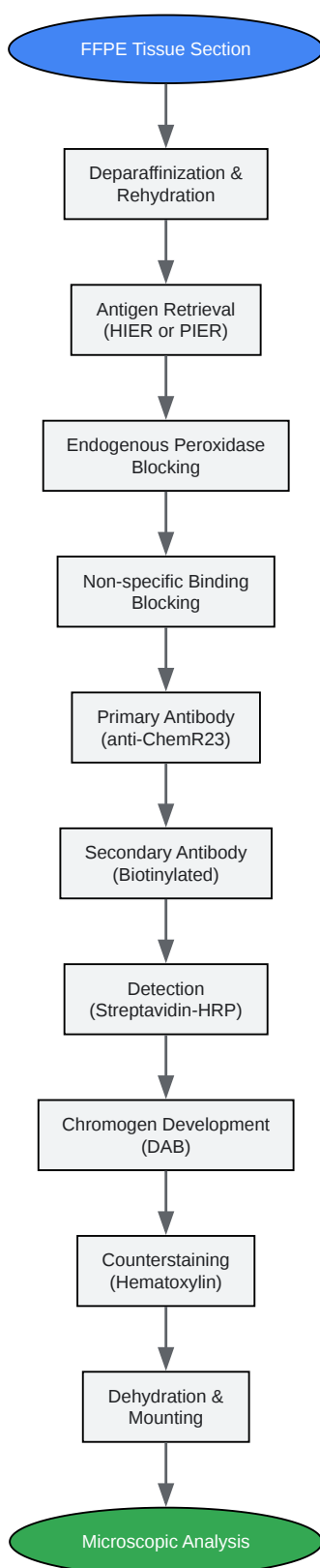
- Incubate slides with an Avidin-Biotin Complex (ABC) or Streptavidin-HRP reagent for 30 minutes at room temperature.
- Wash slides three times with PBS for 5 minutes each.
- Chromogen Development:
 - Incubate slides with DAB substrate-chromogen solution until the desired brown staining intensity is reached (monitor under a microscope).
 - Rinse slides with deionized water to stop the reaction.
- Counterstaining:
 - Counterstain with hematoxylin for 30 seconds to 1 minute.
 - "Blue" the sections in running tap water.
- Dehydration and Mounting:
 - Dehydrate the slides through graded ethanol solutions (70%, 95%, 100%).
 - Clear in xylene (or substitute).
 - Coverslip with a permanent mounting medium.

Mandatory Visualizations



[Click to download full resolution via product page](#)

Caption: ChemR23 signaling pathway.



[Click to download full resolution via product page](#)

Caption: Immunohistochemistry workflow for ChemR23.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. CMKLR1 - Wikipedia [en.wikipedia.org]
- 2. Structural basis of G protein–Coupled receptor CMKLR1 activation and signaling induced by a chemerin-derived agonist | PLOS Biology [journals.plos.org]
- 3. Frontiers | The Chemerin-CMKLR1 Axis is Functionally important for Central Regulation of Energy Homeostasis [frontiersin.org]
- 4. mdpi.com [mdpi.com]
- 5. ChemR23 activation reprograms macrophages toward a less inflammatory phenotype and dampens carcinoma progression - PMC [pmc.ncbi.nlm.nih.gov]
- 6. Frontiers | ChemR23 activation reprograms macrophages toward a less inflammatory phenotype and dampens carcinoma progression [frontiersin.org]
- 7. Chemerin/ChemR23 pathway: a system beyond chemokines - PMC [pmc.ncbi.nlm.nih.gov]
- 8. Role of Chemerin/ChemR23 axis as an emerging therapeutic perspective on obesity-related vascular dysfunction - PMC [pmc.ncbi.nlm.nih.gov]
- 9. researchgate.net [researchgate.net]
- 10. bosterbio.com [bosterbio.com]
- 11. IHC Antigen Retrieval | Proteintech Group [ptglab.com]
- 12. labpages2.moffitt.org [labpages2.moffitt.org]
- 13. IHC antigen retrieval protocol | Abcam [abcam.com]
- 14. 福尔马林固定石蜡包埋组织的免疫组化染色方案-赛默飞 | Thermo Fisher Scientific - CN [thermofisher.cn]
- 15. scbt.com [scbt.com]
- 16. CMKLR1 Polyclonal Antibody (PA5-50932) [thermofisher.com]
- 17. bosterbio.com [bosterbio.com]

- 18. bosterbio.com [bosterbio.com]
- To cite this document: BenchChem. [Application Notes: Immunohistochemical Staining of ChemR23 in Tissue Samples]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12400190#immunohistochemistry-staining-for-chemr23-in-tissue-samples]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com